

Personal protective equipment for handling Ustusolate C

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Compound of Interest

Compound Name: Ustusolate C

Cat. No.: B1163740

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Essential Safety and Handling of Ustusolate C

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety, operational, and disposal guidance for **Ustusolate C**, a compound produced by *Aspergillus ustus* which has demonstrated moderate cytotoxicity against A549 and HL-60 cells.[1] The following procedures are based on available safety data for products containing **Ustusolate C** and general laboratory safety protocols.

Key Safety and Physical Properties

A comprehensive understanding of the chemical's properties is the first step in safe handling. The following table summarizes the available quantitative data for a product containing **Ustusolate C**.

Property	Value
Oral Toxicity (LD50)	3,666 mg/kg
Dermal Toxicity (LD50)	> 5,000 mg/kg
Inhalation Toxicity (LC50)	> 2.59 mg/l (4-hour, rats)
Appearance	Oily Matter
Boiling Point	570.0 ± 50.0°C at 760 mmHg
Density	1.2 ± 0.1 g/cm ³
Solubility	Soluble in Methanol
Storage Temperature	2-8°C

Data sourced from a product Safety Data Sheet and a chemical supplier.[1][2]

Hazard Identification and Precautions

Ustusolate C is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[2] It is also very toxic to aquatic life with long-lasting effects.[2] Therefore, it is crucial to adhere to the following precautionary statements:

- Obtain special instructions before use.[2]
- Do not handle until all safety precautions have been read and understood.[2]
- Avoid breathing dust, fumes, gases, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Avoid release to the environment.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure. The recommended PPE for handling **Ustusolate C** is aligned with Level C protection, which is selected when the airborne substance is known and skin and eye exposure is unlikely but possible.^{[3][4]}

1. Eye and Face Protection:

- Wear safety glasses with side shields or chemical splash goggles.^[5]
- Use a face shield if there is a splash hazard.^{[5][6]}

2. Skin Protection:

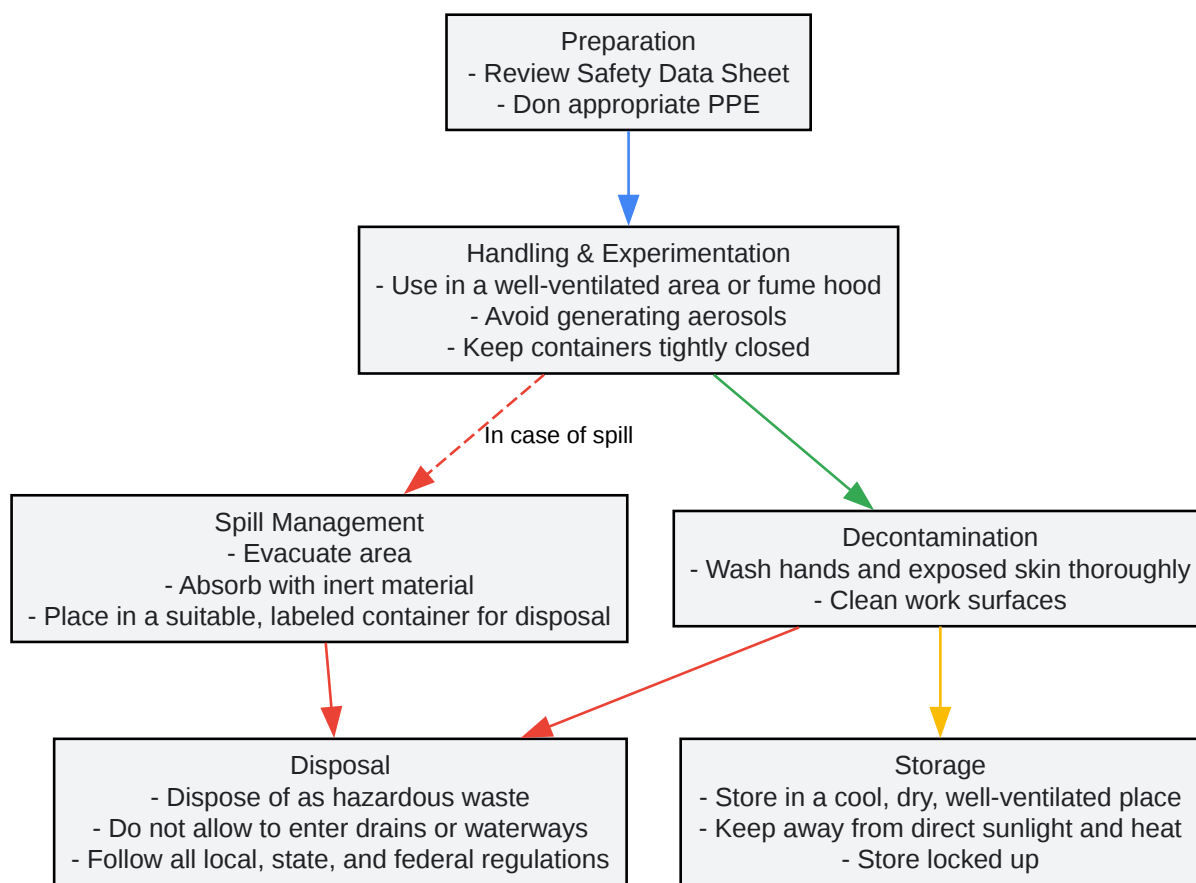
- Gloves: Wear chemical-resistant gloves.^{[2][3]} Given that **Ustusolate C** is soluble in methanol, select gloves with high resistance to organic solvents.
- Lab Coat: A lab coat is required in all wet laboratories.^[5] Consider a flame-resistant lab coat if flammable solvents are in use.^[5]
- Body Protection: Wear a one-piece coverall or a hooded two-piece chemical splash suit for extensive handling.^[3]
- Footwear: Closed-toe shoes are mandatory in a laboratory setting.^[5]

3. Respiratory Protection:

- In case of insufficient ventilation or the potential for aerosol generation, wear a NIOSH-approved full-face or half-mask air-purifying respirator.^{[2][3]}

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Ustusolate C**, from initial preparation to final disposal.



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